

Application Notes and Protocols for TPPS-Based Optical Sensors

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Compound of Interest

Compound Name: TPPS

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These application notes provide a comprehensive overview of the use of meso-tetrakis(4-sulfonatophenyl)porphyrin (**TPPS**) in the development of optical sensors for a variety of analytes. The unique photophysical properties of **TPPS**, particularly its propensity to form distinct J- and H-type aggregates under different pH conditions, make it a versatile chromophore for colorimetric and fluorescent sensing applications.

Detection of Heavy Metal Ions

TPPS-based sensors have demonstrated significant potential for the sensitive and selective detection of various heavy metal ions, which are major environmental pollutants and health hazards. The sensing mechanism primarily relies on the interaction of the metal ions with the porphyrin core, leading to changes in its absorption or fluorescence spectra.

Application: Colorimetric Detection of Mercury (Hg^{2+})

A solid-state optical sensor for the visual detection of low concentrations of mercury(II) ions in aqueous media can be fabricated by immobilizing **TPPS** on a mesoporous silica substrate. The detection is based on the color change of the **TPPS**-functionalized material from orange to green upon the formation of a charge-transfer complex with Hg^{2+} [1].

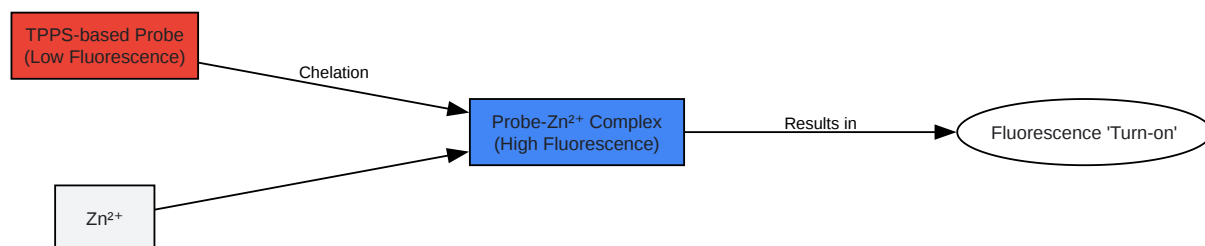
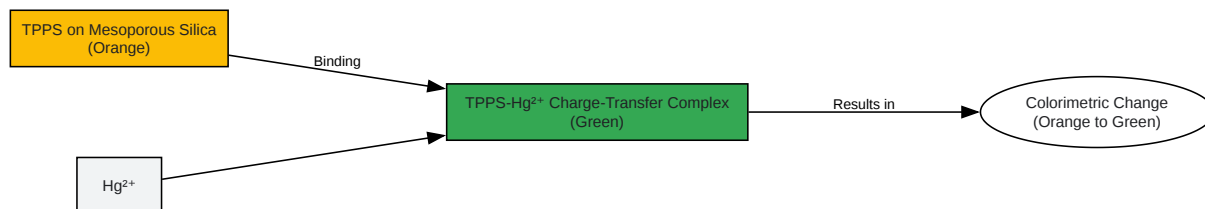
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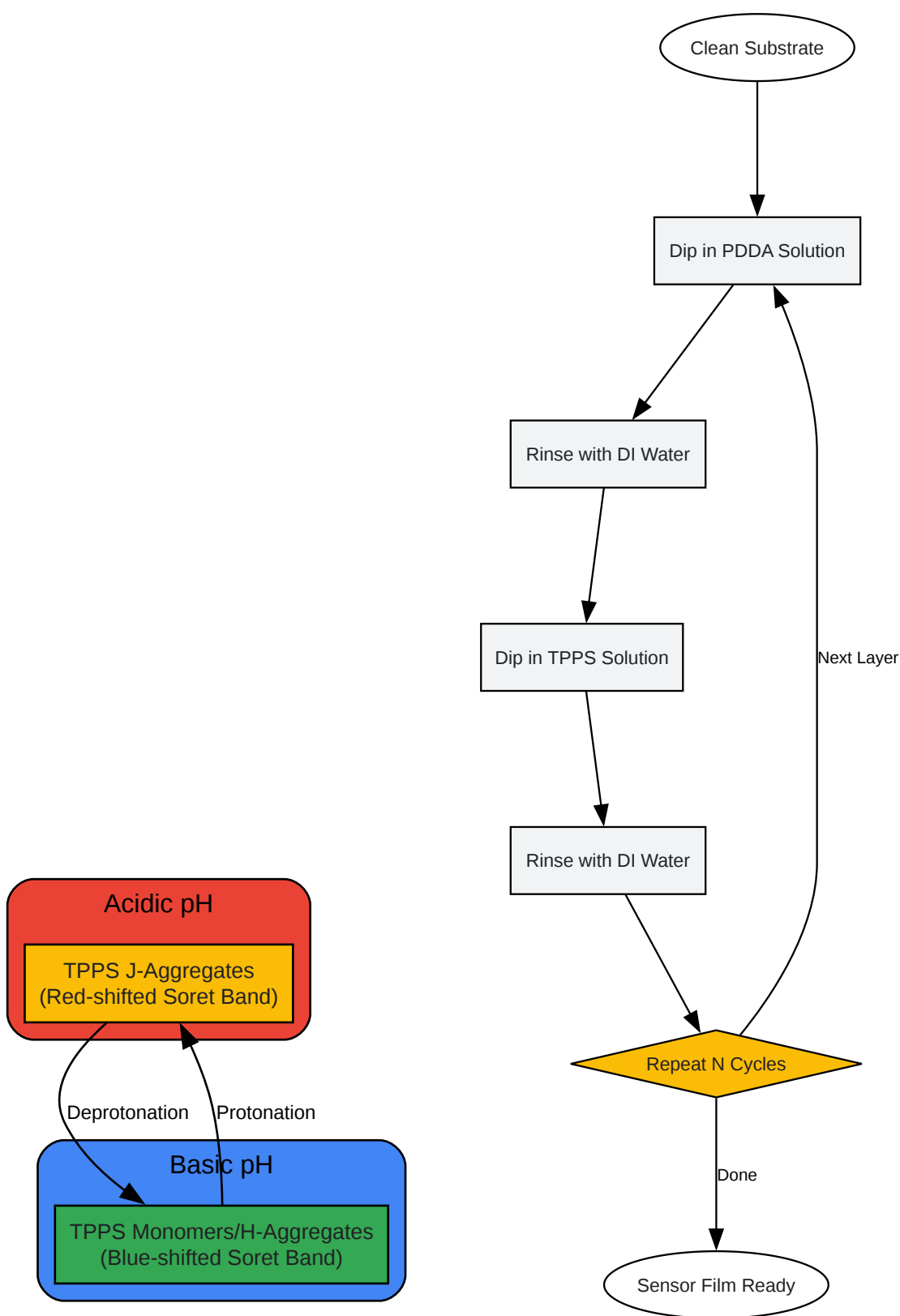
Parameter	Value	Reference
Analyte	Hg ²⁺	[1]
Linear Range	0 - 2.5 x 10 ⁻⁷ mol dm ⁻³	[1]
Limit of Detection	1.75 x 10 ⁻⁸ mol dm ⁻³	[1]
Response Time	Not Specified	
Selectivity	High against Li ⁺ , Na ⁺ , K ⁺ , Mg ²⁺ , Cd ²⁺ , Cu ²⁺ , Fe ³⁺ , Ag ⁺ , and Pb ²⁺	[2]

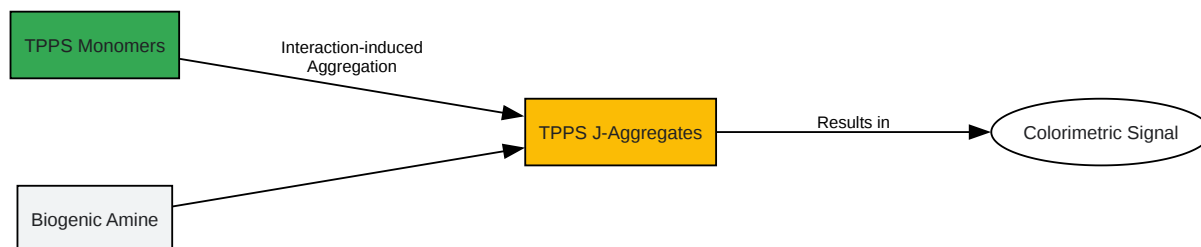
Experimental Protocol: Fabrication of **TPPS**-Functionalized Mesoporous Silica Sensor

- Synthesis of Mesoporous Silica (SBA-15): Synthesize SBA-15 according to established literature procedures.
- Surface Functionalization: Graft N-trimethoxysilylpropyl-N,N,N-trimethylammonium chloride (TMAC) onto the surface of the calcined SBA-15.
- **TPPS** Immobilization: Stir the TMAC-functionalized silica in an aqueous solution of **TPPS** to facilitate the anchoring of the porphyrin via electrostatic interactions.
- Washing and Drying: Thoroughly wash the resulting material with deionized water to remove any unbound **TPPS** and dry under vacuum.
- Sensor Preparation: The dried **TPPS**-functionalized silica powder can be used directly for batch experiments or coated onto a solid support for flow-through applications.

Signaling Pathway:







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References

- 1. Optical sensor for the visual detection of mercury using mesoporous silica anchoring porphyrin moiety - Analyst (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
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